

An In-depth Technical Guide to the Safe Handling of Methyl 3-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 3-(3-nitrophenoxy)benzoate

Cat. No.: B8683967

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To the intended audience of researchers, scientists, and drug development professionals: This guide has been developed to provide a comprehensive overview of the safety, handling, and emergency protocols for Methyl 3-nitrobenzoate (CAS No. 618-95-1). It is critical to note that this document addresses Methyl 3-nitrobenzoate as a surrogate for the originally requested **Methyl 3-(3-nitrophenoxy)benzoate**. Despite extensive searches, a specific Safety Data Sheet (SDS) for **Methyl 3-(3-nitrophenoxy)benzoate** could not be located. While these compounds share structural similarities, their physicochemical and toxicological properties may differ significantly. Therefore, the information herein should be used as a comprehensive example of a safety guide and not as a direct substitute for the safety data of **Methyl 3-(3-nitrophenoxy)benzoate**.

Section 1: Compound Profile and Hazard Identification

Methyl 3-nitrobenzoate is a crystalline powder, appearing as white to slightly pale yellow, with a melting point of approximately 78-80°C and a boiling point of 279°C.^{[1][2]} While it is a valuable intermediate in organic synthesis, its handling requires a thorough understanding of its potential hazards.

GHS Classification and Precautionary Statements

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. While some suppliers do not classify Methyl 3-nitrobenzoate as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200), others indicate potential hazards that warrant caution.[3] A conservative approach, integrating information from multiple sources, is prudent for laboratory safety.

Potential Hazards:

- Acute Toxicity: While extensive data is unavailable, it is considered harmful if swallowed.
- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[4]
- Sensitization: Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[2]

Precautionary Measures:

- Prevention: Avoid breathing dust. Wash hands thoroughly after handling. Wear protective gloves, eye protection, and face protection.[5]
- Response: In case of contact with eyes, rinse cautiously with water for several minutes. If skin irritation occurs, get medical advice/attention. If inhaled, remove the person to fresh air. [1]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.[1]
- Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.[4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of Methyl 3-nitrobenzoate is provided in the table below. This information is crucial for designing safe experimental setups and for risk

assessment in case of a spill or fire.

Property	Value	Source
Molecular Formula	C8H7NO4	[3]
Molecular Weight	181.15 g/mol	[3]
Appearance	White to slightly pale yellow crystal - powder	[1]
Melting Point	78 - 80 °C	[2]
Boiling Point	279 °C	[2]
Water Solubility	Insoluble	[3]
Log Pow (n-octanol/water)	1.273	[2]

Section 2: Exposure Controls and Personal Protection

Engineering controls and Personal Protective Equipment (PPE) are fundamental to minimizing exposure to Methyl 3-nitrobenzoate in a laboratory setting.

Engineering Controls

- Ventilation: Handling should be performed in a well-ventilated area.[1] A local exhaust ventilation system, such as a chemical fume hood, is recommended to control the dispersion of dust and vapors.[1]

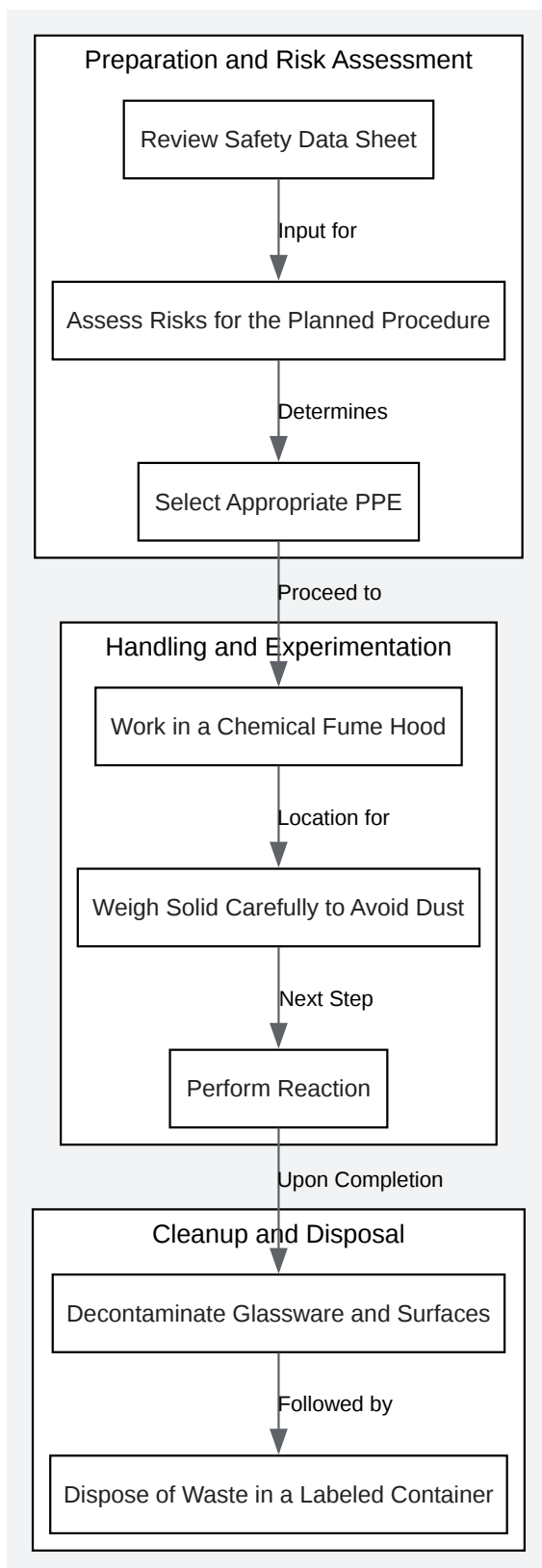
Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical for preventing direct contact with the compound.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6]
- Skin Protection:

- Gloves: Handle with chemical-resistant gloves that have been inspected prior to use.[6]
The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[6]
- Protective Clothing: Wear impervious clothing to prevent skin contact.[6]
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, a full-face respirator with an appropriate cartridge should be used.[6] For nuisance exposures to dust, a P95 (US) or P1 (EU EN 143) particle respirator may be sufficient.[4]

Experimental Workflow for Safe Handling of Methyl 3-nitrobenzoate



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Caption: Workflow for the safe handling of Methyl 3-nitrobenzoate.

Section 3: Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[6]
- **Skin Contact:** Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[6]
- **Eye Contact:** Rinse with pure water for at least 15 minutes. Consult a doctor.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

Fire-Fighting Measures

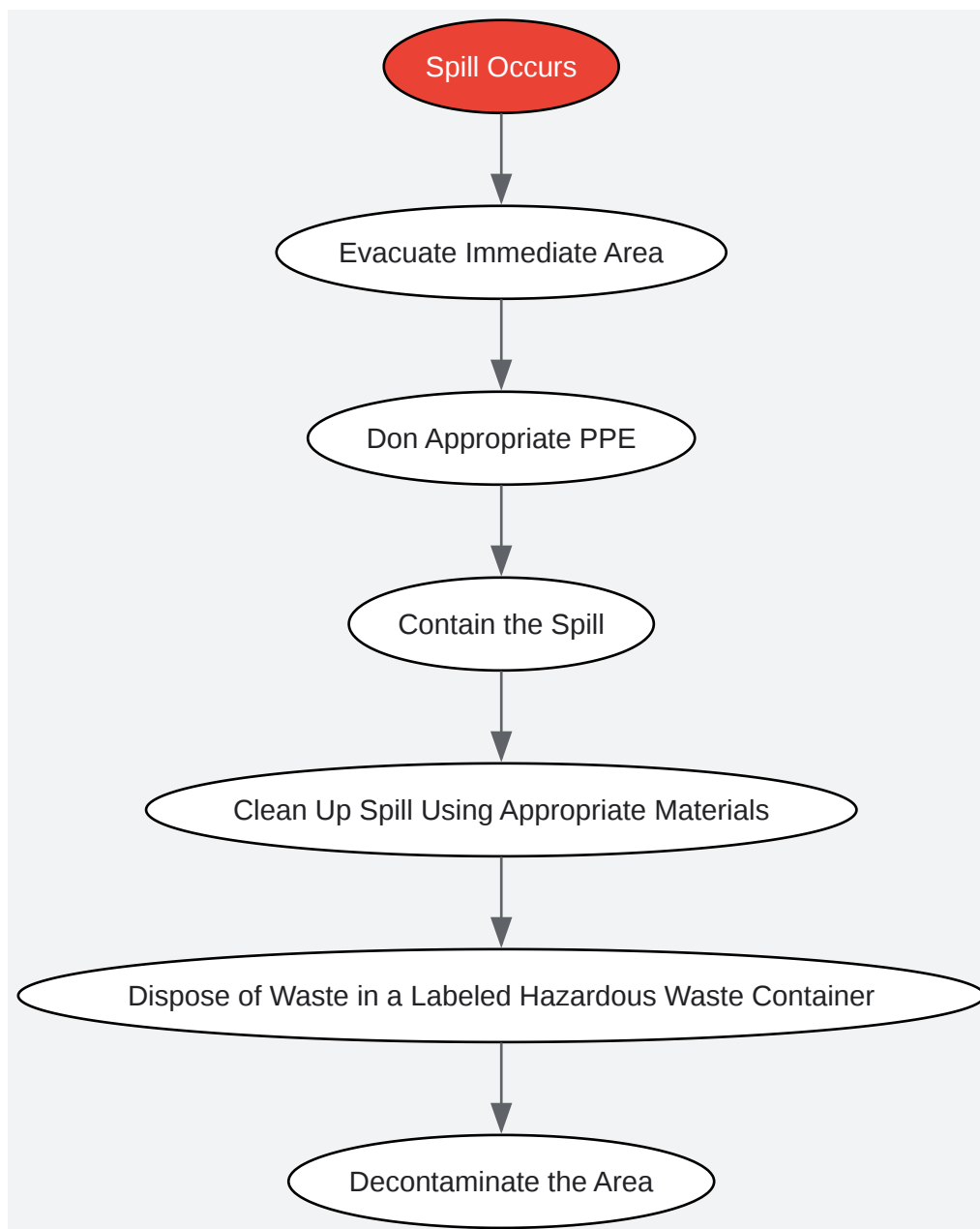
- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** Upon combustion, it may decompose to generate poisonous fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).[1]
- **Protective Equipment:** Wear a self-contained breathing apparatus for firefighting if necessary. [2]

Accidental Release Measures

- **Personal Precautions:** Avoid dust formation. Avoid breathing vapors, mist, or gas. Use personal protective equipment, including chemical-impermeable gloves. Ensure adequate ventilation and remove all sources of ignition.[6]
- **Environmental Precautions:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- **Methods for Cleaning Up:** Collect and arrange for disposal. Keep the chemical in suitable, closed containers for disposal. Use spark-proof tools and explosion-proof equipment.[6]

Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.

Logical Relationship for Spill Response



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Caption: Decision flow for responding to a spill of Methyl 3-nitrobenzoate.

Section 4: Handling, Storage, and Stability

Proper handling and storage are essential for maintaining the integrity of Methyl 3-nitrobenzoate and ensuring a safe laboratory environment.

Handling

- Handle in a well-ventilated place.
- Wear suitable protective clothing.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Use non-sparking tools.
- Prevent fire caused by electrostatic discharge steam.

Storage

- Store the container tightly closed in a dry, cool, and well-ventilated place.
- Store apart from foodstuff containers or incompatible materials.
- Incompatible materials include strong bases and oxidizing agents.[1][3]

Stability and Reactivity

- Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Excess heat and dust formation.[3]
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), Carbon monoxide (CO), Carbon dioxide (CO₂).[3]

Section 5: Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: No comprehensive data is available.[1]

- Skin Corrosion/Irritation: No data available.[1]
- Serious Eye Damage/Irritation: No data available.[1]
- Respiratory or Skin Sensitization: Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals.[2]
- Germ Cell Mutagenicity: No data available.[1]
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC.[4]
- Reproductive Toxicity: No data available.[1]

Ecological Information

- Toxicity: No data is available for toxicity to fish, daphnia, algae, or microorganisms.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Due to the lack of comprehensive ecological data, discharge into the environment must be avoided.

References

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